

A Guide to the Spectroscopic Characterization of 2,6-Dimethoxyisonicotinic Acid

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Compound of Interest

Compound Name: 3,5-Dimethoxyisonicotinic acid

CAS No.: 444087-36-9

Cat. No.: B3190562

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This technical guide provides a detailed analysis of the spectroscopic data for 2,6-dimethoxyisonicotinic acid, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^{[1][2]} Designed for researchers, scientists, and professionals in drug development, this document offers in-depth insights into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of this compound, underpinned by established scientific principles.

Molecular Structure and Spectroscopic Overview

2,6-Dimethoxyisonicotinic acid (CAS: 6274-82-4) possesses a pyridine ring substituted with two methoxy groups and a carboxylic acid group.^{[1][2][3][4]} This unique arrangement of functional groups gives rise to a distinct spectroscopic fingerprint, which is crucial for its identification and characterization.

Molecular Formula: C₈H₉NO₄^{[2][3]}

Molecular Weight: 183.16 g/mol ^{[2][3]}

Structure:

This guide will systematically explore the expected and observed data from ^1H NMR, ^{13}C NMR, IR, and MS analyses, providing a comprehensive understanding of the molecule's structural features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For 2,6-dimethoxyisonicotinic acid, both ^1H and ^{13}C NMR provide critical information about the electronic environment of the protons and carbons.

^1H NMR Spectroscopy

The ^1H NMR spectrum of 2,6-dimethoxyisonicotinic acid is expected to show three distinct signals: a singlet for the two equivalent aromatic protons, a singlet for the six equivalent protons of the two methoxy groups, and a broad singlet for the acidic proton of the carboxylic acid.

Predicted ^1H NMR Data (500 MHz, DMSO- d_6):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~13.5	broad s	1H	-COOH
~7.2	s	2H	Ar-H
~3.9	s	6H	-OCH ₃

Rationale for Predictions:

- Aromatic Protons (Ar-H):** The two protons on the pyridine ring are in identical chemical environments, leading to a single signal. Their chemical shift is influenced by the electron-donating methoxy groups and the electron-withdrawing carboxylic acid group.
- Methoxy Protons (-OCH₃):** The six protons of the two methoxy groups are equivalent and therefore resonate as a single singlet. Their chemical shift is characteristic of methoxy groups attached to an aromatic ring.

- **Carboxylic Acid Proton (-COOH):** The acidic proton of the carboxylic acid is typically observed as a broad singlet at a downfield chemical shift, and its position can be concentration and temperature-dependent.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum is expected to display five signals, corresponding to the five unique carbon environments in the molecule.

Predicted ¹³C NMR Data (125 MHz, DMSO-d₆):

Chemical Shift (δ, ppm)	Assignment
~165	C=O
~162	C2, C6
~148	C4
~108	C3, C5
~55	-OCH ₃

Rationale for Predictions:

- **Carbonyl Carbon (C=O):** The carbon of the carboxylic acid group is the most deshielded and appears at the lowest field.
- **Ring Carbons (C2, C6, C4, C3, C5):** The chemical shifts of the pyridine ring carbons are influenced by the substituents. The carbons bearing the methoxy groups (C2 and C6) are expected to be downfield due to the oxygen atom's electronegativity. The carbon attached to the carboxylic acid (C4) will also be downfield. The remaining ring carbons (C3 and C5) will be at a higher field.
- **Methoxy Carbons (-OCH₃):** The carbons of the methoxy groups are expected in the typical region for such functional groups.

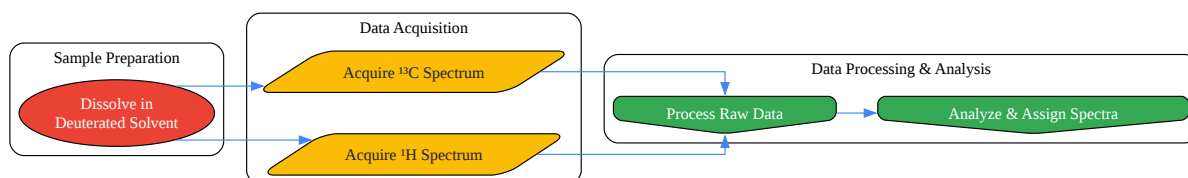
Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is essential for accurate structural elucidation.

Step-by-Step Protocol:

- **Sample Preparation:** Dissolve approximately 5-10 mg of 2,6-dimethoxyisonicotinic acid in 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or MeOD).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 or 500 MHz) for optimal resolution and sensitivity.^[5]
- **1H NMR Acquisition:**
 - Tune and shim the spectrometer to ensure a homogeneous magnetic field.
 - Acquire a standard one-pulse 1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Reference the spectrum to the residual solvent peak.^{[5][6]}
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Use a sufficient number of scans and a suitable relaxation delay to ensure quantitative detection of all carbon signals.
 - Reference the spectrum to the solvent peak.^{[5][6]}
- **Data Processing:** Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction.

Workflow for NMR Analysis:



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Caption: Workflow for NMR sample preparation, data acquisition, and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands:

Frequency (cm ⁻¹)	Vibration	Functional Group
3300-2500 (broad)	O-H stretch	Carboxylic acid
~1700	C=O stretch	Carboxylic acid
~1600, ~1560	C=C, C=N stretch	Aromatic ring
~1250, ~1050	C-O stretch	Methoxy
~2950	C-H stretch	Methoxy

Rationale for Predictions:

- O-H Stretch: The carboxylic acid O-H bond exhibits a very broad absorption band due to hydrogen bonding.

- **C=O Stretch:** The carbonyl group of the carboxylic acid gives a strong, sharp absorption band.
- **Aromatic Stretches:** The C=C and C=N bonds of the pyridine ring have characteristic stretching vibrations in the 1600-1450 cm^{-1} region.
- **C-O Stretches:** The C-O bonds of the methoxy groups will show strong absorptions in the fingerprint region.
- **C-H Stretches:** The C-H bonds of the methoxy groups will have stretching vibrations just below 3000 cm^{-1} .

Experimental Protocol for IR Spectroscopy

Step-by-Step Protocol (KBr Pellet Method):

- **Sample Preparation:** Mix a small amount of 2,6-dimethoxyisonicotinic acid (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder in a mortar and pestle.
- **Pellet Formation:** Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- **Data Acquisition:** Place the KBr pellet in the sample holder of an FTIR spectrometer and acquire the spectrum.
- **Background Correction:** Acquire a background spectrum of the empty spectrometer to subtract any atmospheric H_2O and CO_2 absorptions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Observed Mass Spectrometry Data (Electron Ionization - EI):

The NIST mass spectrum for 2,6-dimethoxyisonicotinic acid shows the following major peaks:

[3]

m/z	Relative Intensity	Proposed Fragment
183	High	$[M]^+$ (Molecular Ion)
182	Moderate	$[M-H]^+$
153	Moderate	$[M-CH_2O]^+$

Interpretation of Fragmentation:

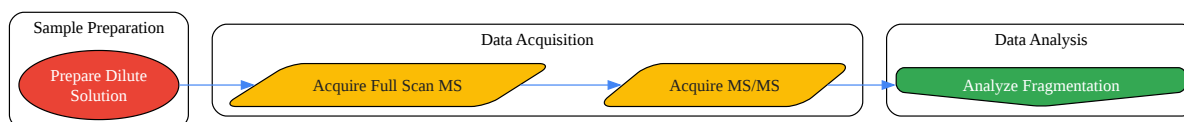
- m/z 183: This is the molecular ion peak, corresponding to the intact molecule with one electron removed. Its presence confirms the molecular weight of the compound.
- m/z 182: This peak likely arises from the loss of a hydrogen radical from the molecular ion.
- m/z 153: This significant fragment can be attributed to the loss of a neutral formaldehyde (CH_2O) molecule from the molecular ion, a common fragmentation pathway for methoxy-substituted aromatic compounds.

Experimental Protocol for Mass Spectrometry

Step-by-Step Protocol (Electrospray Ionization - ESI):

- Sample Preparation: Prepare a dilute solution of 2,6-dimethoxyisonicotinic acid in a suitable solvent such as methanol or acetonitrile, with the addition of a small amount of formic acid or ammonium hydroxide to promote ionization.^[7]
- Instrumentation: Introduce the sample solution into an ESI-mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
- Data Acquisition: Acquire the mass spectrum in either positive or negative ion mode. In positive mode, the $[M+H]^+$ ion would be expected at m/z 184. In negative mode, the $[M-H]^-$ ion would be expected at m/z 182.
- Tandem MS (MS/MS): For further structural information, select the precursor ion ($[M+H]^+$ or $[M-H]^-$) and subject it to collision-induced dissociation (CID) to generate a fragment ion spectrum.

Workflow for Mass Spectrometry Analysis:



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Caption: Workflow for mass spectrometry sample preparation, data acquisition, and analysis.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and self-validating framework for the characterization of 2,6-dimethoxyisonicotinic acid. The combination of NMR, IR, and MS techniques allows for an unambiguous confirmation of its molecular structure. The detailed protocols and data interpretations herein serve as a valuable resource for researchers working with this compound, ensuring scientific rigor and reproducibility.

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